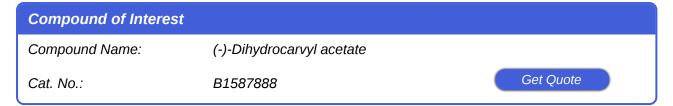


Proper Disposal of (-)-Dihydrocarvyl Acetate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is a critical component of laboratory operations. This guide provides essential safety and logistical information for the proper disposal of (-)
Dihydrocarvyl acetate, a combustible liquid commonly used in flavors and fragrances.[1][2]

Adherence to these procedures is vital for personnel safety and environmental protection.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **(-)-Dihydrocarvyl acetate** is fundamental to its safe handling and disposal.



Property	Value
CAS Number	20777-49-5
Molecular Formula	C12H20O2
Molecular Weight	196.29 g/mol
Appearance	Clear colorless liquid
Odor	Sweet, floral, rose-like, slightly minty
Boiling Point	232-234 °C
Flash Point	90.0 °C (194.0 °F) Closed Cup[3][4]
Density	0.947 g/mL at 20 °C
Solubility	Miscible in water[3]

Health and Safety Hazards

(-)-Dihydrocarvyl acetate is classified as a combustible liquid and can be a skin irritant.[1][2] [3] When heated to decomposition, it may emit acrid smoke and irritating fumes.[1][2] Some safety data sheets indicate that it may cause long-lasting harmful effects to aquatic life, while others note that the hazards to the aquatic environment are unknown.[3][5] Therefore, it is crucial to prevent its release into the environment.

Disposal Procedures

The primary directive for the disposal of **(-)-Dihydrocarvyl acetate** is to adhere to all local, regional, national, and international regulations.[3] Waste materials must be disposed of in a safe manner and should not be mixed with other waste.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect waste (-)-Dihydrocarvyl acetate in its original container or a suitable, clearly labeled, and tightly closed container.[6]

Safety Operating Guide





 Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

Storage Pending Disposal:

- Store the waste container in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[3][6]
- Ensure the container is kept upright to prevent leakage.[6]

Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal company to arrange for pickup and disposal.
- Provide the waste disposal service with a complete and accurate description of the waste, including its chemical name and any known hazards.

Recommended Disposal Methods:

- The preferred method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[6]
- Alternatively, surplus and non-recyclable solutions can be offered to a licensed disposal company.[6]

· Disposal of Contaminated Materials:

- Absorbent materials (e.g., vermiculite, dry sand, earth) used to clean up spills should be collected in a suitable container for disposal.[3]
- Contaminated personal protective equipment (PPE), such as gloves, should be disposed
 of in accordance with applicable laws and good laboratory practices.[6]
- Empty containers may retain product residue and should be treated as hazardous waste.
 They should be taken to an approved waste handling site for recycling or disposal and should not be reused.[3]



Spill Management

In the event of a spill, the following procedures should be followed:

- Small Spills: Wipe up with an absorbent material (e.g., cloth, fleece) and clean the surface thoroughly to remove residual contamination.[3]
- Large Spills:
 - Eliminate all ignition sources.[3]
 - If safe to do so, stop the flow of the material.[3]
 - Dike the spilled material to prevent it from spreading or entering drains.
 - Absorb the spill with an inert absorbent material such as dry clay, sand, or diatomaceous earth.[3]
 - Place the absorbed material into a suitable container for disposal.[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of (-)-Dihydrocarvyl acetate.



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Caption: Disposal workflow for (-)-Dihydrocarvyl acetate.

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